

Application Notes and Protocols for GPR3 Agonist-2

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the stability, storage, and handling of **GPR3 agonist-2** (CAS 1983120-51-9), a potent full agonist of the G protein-coupled receptor 3. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Product Information



Property	Value	
IUPAC Name	3-(trifluoromethoxy)-dibenziodolium, 1,1,1-trifluoromethanesulfonate	
CAS Number	1983120-51-9	
Molecular Formula	C14H7F6IO4S	
Molecular Weight	512.16 g/mol	
Purity	≥98%	
Formulation	A solid	
Solubility	Slightly soluble in Acetonitrile (0.1-1 mg/ml) and DMSO (0.1-1 mg/ml)[1]	
Biological Activity	A potent full agonist of G protein-coupled receptor 3 (GPR3) with an EC ₅₀ of 260 nM.[2][3] It is selective for GPR3 over GPR6 and GPR12 at 10 μM.[1]	

Stability and Storage

Proper storage is critical to maintain the stability and activity of **GPR3 agonist-2**. Below are the recommended storage conditions for the compound in both solid and solution forms.

Solid Form

Storage Condition	Duration	Notes
-20°C	≥ 4 years[1]	Store in a dry, dark place.
Room Temperature	Shipping	Suitable for short-term shipping.

Stock Solutions

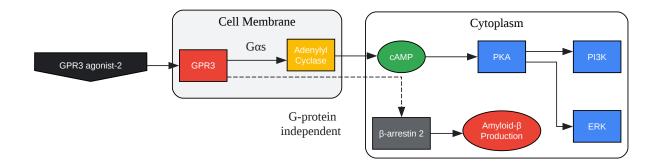
It is recommended to prepare fresh working solutions for in vivo experiments on the day of use. For stock solutions, aliquot and store as follows to avoid repeated freeze-thaw cycles.



Storage Condition	Solvent	Duration	Notes
-80°C	DMSO	Up to 6 months	Sealed storage, away from moisture.
-20°C	DMSO	Up to 1 month	Sealed storage, away from moisture.

GPR3 Signaling Pathway

G protein-coupled receptor 3 (GPR3) is an orphan receptor that is constitutively active, primarily signaling through the G α s protein subunit to activate adenylyl cyclase. This leads to an increase in intracellular cyclic AMP (cAMP) levels, which in turn activates Protein Kinase A (PKA). Downstream of PKA, GPR3 signaling can modulate the activity of other pathways, including the ERK and PI3K pathways, which are involved in processes like neurite outgrowth. Additionally, GPR3 can signal independently of G proteins through β -arrestin 2, which can influence the production of amyloid- β .



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GPR3 Signaling Pathway

Experimental ProtocolsProtocol 1: Preparation of Stock Solutions



This protocol describes the preparation of a 10 mM stock solution of **GPR3 agonist-2** in DMSO.

Materials:

- GPR3 agonist-2 (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, amber microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate the vial of solid **GPR3 agonist-2** to room temperature before opening to prevent moisture condensation.
- Weigh the required amount of GPR3 agonist-2 in a sterile microcentrifuge tube. For a 10 mM stock solution, this would be 5.12 mg per 1 mL of DMSO.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Protocol 2: Assessment of Compound Stability

This protocol provides a general framework for assessing the stability of **GPR3 agonist-2** under various conditions.

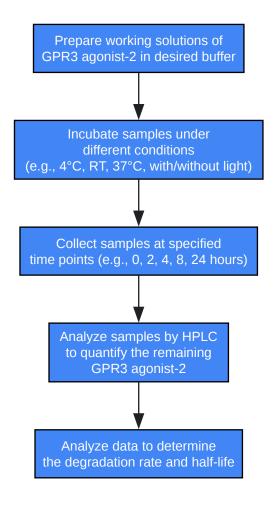


Objective: To determine the stability of **GPR3 agonist-2** in solution under different temperature and light conditions.

Materials:

- GPR3 agonist-2 stock solution (e.g., 10 mM in DMSO)
- Appropriate buffer or cell culture medium for dilution
- High-performance liquid chromatography (HPLC) system with a suitable column (e.g., C18)
- UV detector
- Incubators or water baths set to desired temperatures
- · Light-blocking foil

Experimental Workflow:





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